

# what is voglibose used for in diabetes

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## Compound Focus: Voglibose

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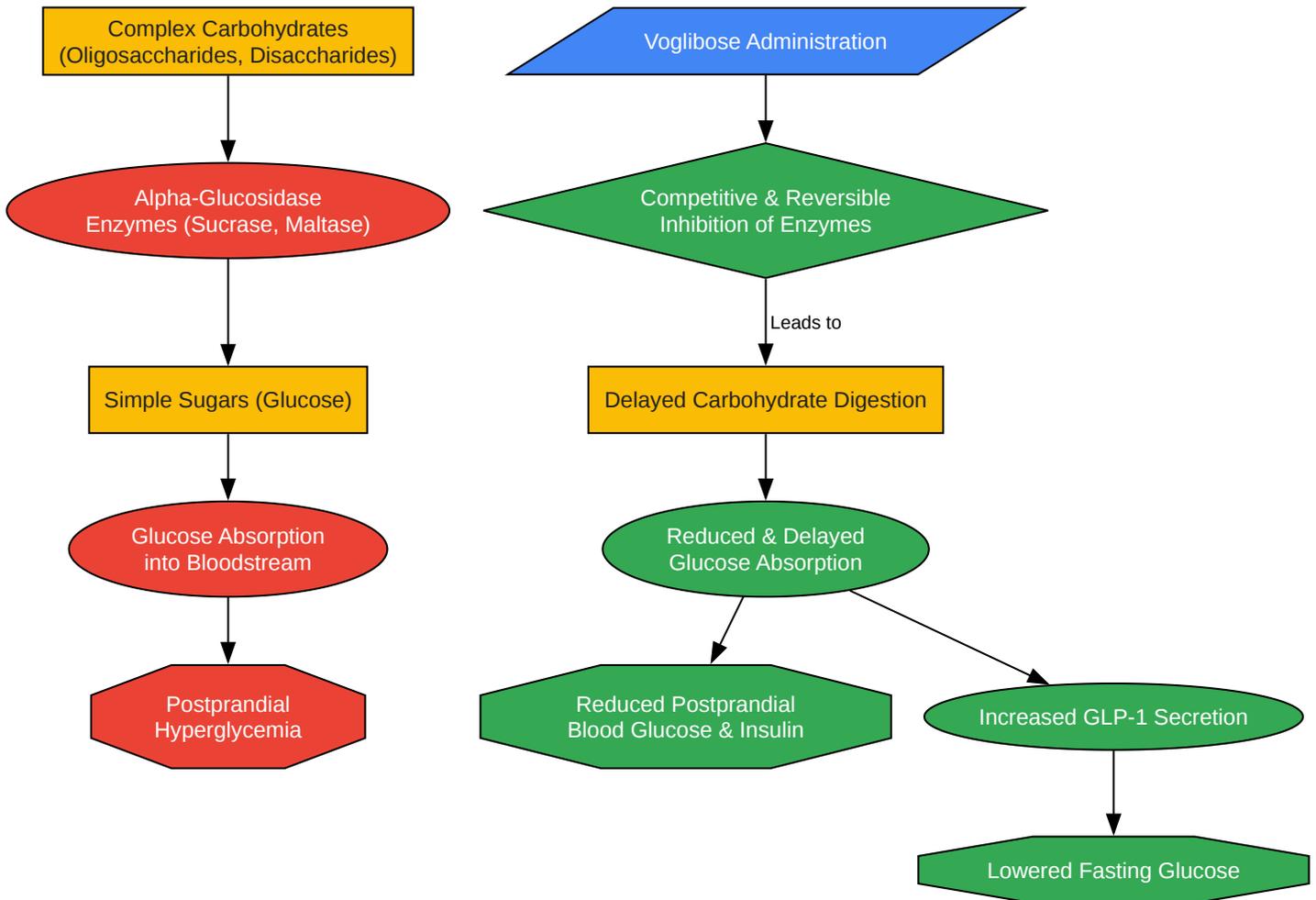
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## Introduction to Voglibose

**Voglibose** is a synthetic compound belonging to the class of aminocyclitols and was first launched in Japan in 1994 [1] [2]. It is characterized as a small molecule with the chemical formula  $C_{10}H_{21}NO_7$  [1]. Unlike some other anti-diabetic agents, **voglibose** acts locally within the gastrointestinal tract, is minimally absorbed systemically, and has a favorable profile for use in diverse patient populations [3] [4].

## Mechanism of Action

**Voglibose** exerts its anti-hyperglycemic effect through reversible, competitive inhibition of membrane-bound intestinal alpha-glucosidases [3] [5]. The diagram below illustrates its primary mechanism and subsequent physiological effects.



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**Voglibose** inhibits alpha-glucosidase enzymes, delaying carbohydrate digestion and glucose absorption, thereby reducing postprandial hyperglycemia and increasing GLP-1 secretion.

## Key Pharmacological Characteristics

- **Enzyme Specificity:** **Voglibose** potently inhibits disaccharidases like **sucrase, maltase, and isomaltase**, but has **no inhibitory action against pancreatic alpha-amylase or lactase** [3] [5]. This specificity may contribute to its differentiated gastrointestinal side effect profile compared to other AGIs like acarbose [5] [6].
- **Systemic Exposure:** **Voglibose** is **poorly absorbed** after oral administration [1] [3]. It undergoes little to no metabolism, and renal excretion is negligible, with undetectable plasma concentrations after an oral dose [3]. This results in a primarily local action within the gut lumen.
- **Incretin Modulation:** Beyond enzyme inhibition, **voglibose** facilitates the mobilization of endogenous **glucagon-like peptide-1 (GLP-1)** [3] [5] [7]. The delayed absorption of carbohydrates allows for enhanced GLP-1 secretion from distal L-cells in the intestine, which in turn enhances insulin secretion and sensitivity, and inhibits glucagon secretion, contributing to lowered fasting glucose levels [5] [7].

## Clinical Applications and Usage

**Voglibose** is indicated for managing postprandial hyperglycemia across various therapeutic scenarios in diabetes management [1] [3] [4].

### Primary Indications

- **Type 2 Diabetes Mellitus:** Used as **monotherapy** alongside diet and exercise, or as **add-on therapy** with other oral hypoglycemic agents (e.g., metformin, sulfonylureas) or insulin when glycemic control is inadequate [1] [3] [8].
- **Prevention of Type 2 Diabetes:** Shown to significantly lower the risk of progression to frank diabetes in high-risk individuals with **Impaired Glucose Tolerance (IGT)** [3].

### Secondary and Off-Label Uses

- **Glycogen Storage Disease Type Ib:** Helps prevent hypoglycemia by inhibiting carbohydrate digestion [3] [4].
- **Non-Diabetic Hyperinsulinemia:** Manages hypoglycemic attacks [3] [4].
- **Steroid-Induced Diabetes Mellitus:** Limited clinical data supports its use in this setting [3] [4].

## Clinical Efficacy Data

Clinical trials and real-world studies demonstrate that **voglibose** effectively improves key glycemic parameters, particularly postprandial glucose and HbA1c.

## Monotherapy and Real-World Evidence

The 12-week prospective, observational VICTORY study in India provided real-world evidence for **voglibose** use [9].

**Table 1: Efficacy Outcomes from the VICTORY Real-World Study (12 Weeks, n=1,365) [9]**

Parameter	Baseline (Mean)	Week 12 (Mean)	Mean Change ( $\Delta$ )	P-value
HbA1c (%)	8.27%	7.29%	-0.98%	< 0.001
Fasting Blood Glucose (mg/dL)	146.2 mg/dL	119.1 mg/dL	-27.1 mg/dL	< 0.001
Postprandial Blood Glucose (mg/dL)	231.9 mg/dL	179.7 mg/dL	-52.2 mg/dL	< 0.001
Body Weight (kg)	71.4 kg	70.4 kg	-1.00 kg	0.121 (NS)

NS: Not Significant

## Combination Therapy and Comparative Efficacy

- Comparison with Acarbose:** A crossover comparative study found that both **voglibose** (0.2 mg TID) and acarbose (100 mg TID) significantly decreased HbA1c and postprandial glucose [6]. While efficacy was similar, **voglibose** was associated with **significantly fewer gastrointestinal adverse events** (increased flatulence: 56.7% vs. 90%) [6].
- Synergy with Metformin:** A 24-week randomized controlled trial in drug-naïve patients demonstrated that a fixed-dose combination of **voglibose** plus metformin was superior to metformin monotherapy [10]. The combination resulted in a significantly greater reduction in HbA1c (-1.62% vs. -1.31%), greater weight loss (-1.63 kg vs. -0.86 kg), and improved glycemic variability without increasing hypoglycemia risk [10].

## Safety and Tolerability Profile

**Voglibose** is generally well-tolerated, with most adverse effects being mild to moderate and primarily gastrointestinal due to its localized mechanism of action.

**Table 2: Adverse Drug Reactions Associated with Voglibose**

Category	Common Adverse Reactions (< 1-20%)	Serious/Rare Adverse Reactions
Gastrointestinal	Flatulence, Diarrhea, Abdominal pain/discomfort, Bloating, Abdominal fullness, Nausea [8] [6] [4]	Pneumatosis intestinalis (gas cysts in the bowel wall) [8] [4]
Hepatic	Asymptomatic elevation of liver enzymes (up to 20%) [4]	Severe cholestasis, Hepatitis (hypersensitivity) [4]
Metabolic	-	Hypoglycemia (especially when combined with other antidiabetics) [4]
Neurological	Dizziness (transient, soon after dose) [4]	-
Dermatological	Skin rash [8]	-

## Precautions and Contraindications

- **Contraindications:** Patients with **chronic intestinal disorders, inflammatory bowel disease, intestinal obstruction, or severe hepatic impairment** should avoid **voglibose** [8] [4].
- **Special Populations:** Considered safe in elderly patients and those with mild to moderate renal impairment, but should be avoided in **end-stage renal disease** [3] [4].

## Experimental Research Considerations

For researchers designing studies involving **voglibose**, key methodological details from clinical trials provide a foundation for protocol development.

## Dosing and Administration in Clinical Trials

- **Standard Dosing:** Clinical trials typically use **0.2 mg or 0.3 mg administered orally three times daily immediately before meals** [3] [8] [10]. The maximum recommended daily dose is 0.6 mg [8].
- **Dose Titration:** In some study designs, a dose escalation strategy is employed after 4-8 weeks if adequate glycemic control is not achieved [10].
- **Formulations:** Studies have utilized both conventional tablets and oral disintegrating tablets (ODT), with ODT formulations noted for potentially improving medication compliance [3] [4].

## Key Efficacy Endpoints and Assessments

- **Primary Endpoint:** Change in **HbA1c** from baseline to study endpoint is the most common primary efficacy measure [10] [9].
- **Secondary Endpoints:**
  - **Postprandial Glucose (PPG):** Measured at 1-hour and 2-hour intervals after a meal [6].
  - **Fasting Plasma Glucose (FPG)** [9].
  - **Glycemic Variability:** Assessed using metrics like the **M-value** derived from self-monitored blood glucose (SMBG) profiles [10].
  - **Body Weight** [10] [9].
  - **Lipid Parameters** (e.g., LDL-cholesterol) [7].

## Safety Assessments

- **Primary Safety Measures:** Monitoring incidence and severity of **gastrointestinal adverse events** [10] [6].
- **Laboratory Tests:** Regular assessment of **liver function tests (LFTs)** and **renal function** [10] [4].
- **Hypoglycemia Events:** Documented episodes of hypoglycemia, particularly when used in combination with insulin or insulin secretagogues [9].

## Conclusion

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## References

1. : Uses, Interactions, Voglibose | DrugBank Online Mechanism of Action [go.drugbank.com]
2. - Wikipedia Voglibose [en.wikipedia.org]
3. Voglibose: An Alpha Glucosidase Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
4. Voglibose: Uses, Side Effects, Dosage and More [carehospitals.com]
5. Voglibose - an overview [sciencedirect.com]
6. Efficacy and safety of voglibose in comparison with ... [pubmed.ncbi.nlm.nih.gov]
7. sciencedirect.com/topics/ pharmacology -toxicology-and... [sciencedirect.com]
8. : Uses, Side Effects, Dosage and Precautions Voglibose [medicoverhospitals.in]
9. Prospective Multicenter Observational Study of Voglibose ... [touchendocrinology.com]
10. Efficacy and Safety of Voglibose Plus Metformin in Patients ... [pmc.ncbi.nlm.nih.gov]

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